

Lithium triborate transparency range and absorption spectrum

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Compound of Interest

Compound Name: *Lithium triborate*

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An In-depth Technical Guide to the Optical Properties of **Lithium Triborate** (LBO)

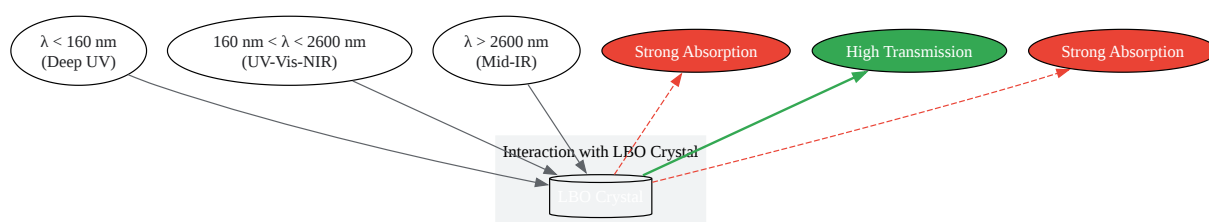
Lithium triborate (LiB_3O_5), commonly known as LBO, is a highly versatile nonlinear optical crystal renowned for its exceptional optical, mechanical, and chemical properties.[1][2] Developed by the Chinese Academy of Sciences, LBO has become a critical component in a wide array of photonic applications, particularly those involving high-power laser systems.[1][3] Its high damage threshold, broad transparency range, and excellent thermal stability make it an ideal material for frequency conversion processes such as second-harmonic generation (SHG), third-harmonic generation (THG), and optical parametric oscillation (OPO).[4][5]

This technical guide provides a comprehensive overview of LBO's transparency range and absorption spectrum, tailored for researchers, scientists, and professionals in fields utilizing advanced laser technologies.

Transparency Range and Optical Transmission

LBO's most significant advantages is its wide transparency window, which extends from the ultraviolet (UV) to the near-infrared (NIR) regions of the electromagnetic spectrum. The generally accepted transparency range for LBO is from 160 nm to 2600 nm (2.6 μm).[1][3][4][5][6] Some sources indicate a slightly broader range, from as low as 155 nm to as high as 3200

nm (3.2 μm).^{[7][8]} This extensive range allows for its use in frequency conversion applications across a wide variety of fundamental laser wavelengths.^[4] The crystal exhibits high optical homogeneity ($\delta n \approx 10^{-6}/\text{cm}$) and is non-hygroscopic, meaning it does not readily absorb moisture from the air, which simplifies handling and storage compared to other nonlinear crystals like BBO.^{[1][6]}



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Absorption Spectrum

Within its transparency range, LBO exhibits very low optical absorption, which is crucial for high-power applications to prevent thermal lensing and crystal damage. The absorption coefficient is a quantitative measure of this property. While LBO is highly transparent, it is not perfectly lossless, and its absorption varies with wavelength.

Quantitative Absorption Data

The table below summarizes the linear and nonlinear absorption coefficients for LBO at several key laser wavelengths, as reported in various studies. It is important to note that these values can be influenced by crystal purity, growth method, and surface preparation.

Wavelength (nm)	Absorption Type	Absorption Coefficient	Reference
1070	Linear (α)	$(2.1 \pm 0.2) \times 10^{-4} \text{ cm}^{-1}$	[9]
1064	Linear (α)	$< 0.1\%/ \text{cm} (< 0.001 \text{ cm}^{-1})$	[10]
1064	Linear (α)	$< 0.002 \text{ cm}^{-1}$	[11]
1064	Linear (α)	$3.5 \times 10^{-4} \text{ cm}^{-1}$	[7]
1030	Linear (α)	$< 50 \times 10^{-6} \text{ cm}^{-1}$	[12]
532	Linear (α)	$< 0.003 \text{ cm}^{-1}$	[11]
532	Linear (α)	$(11.9 \pm 1.2) \times 10^{-4} \text{ cm}^{-1}$	[9]
515	Linear (α)	$< 150 \times 10^{-6} \text{ cm}^{-1}$	[12]
343	Linear (α)	$< 500 \times 10^{-6} \text{ cm}^{-1}$	[12]
532	Nonlinear (β)	$2.3 - 3.7 \times 10^{-3} \text{ cm/mW}$	[7]
355	Three-Photon (γ)	$0.8 - 6.0 \times 10^{-3} \text{ cm}^3/\text{GW}^2$	[12]

Experimental Protocols for Optical Characterization

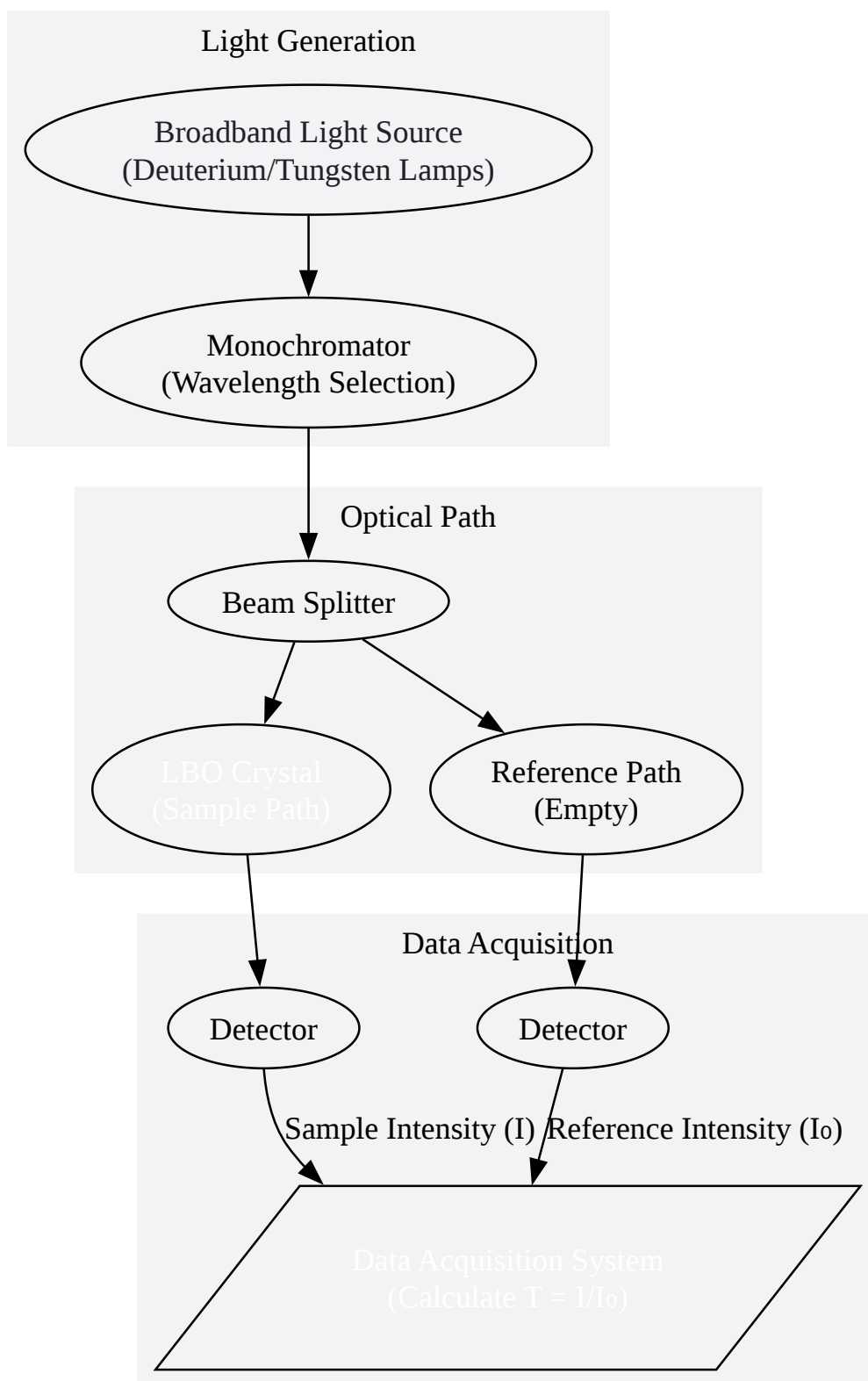
The determination of a crystal's transparency range and absorption spectrum requires precise experimental techniques. The most common method for this characterization is transmission and absorption spectroscopy.

Methodology: UV-Vis-NIR Spectroscopy

A standard method for measuring the optical transmission of LBO involves using a dual-beam spectrophotometer.

- **Light Source and Monochromator:** A broadband light source, typically a combination of deuterium (for UV) and tungsten-halogen (for visible and NIR) lamps, is used to generate light across a wide spectral range. A monochromator then selects and outputs a narrow band of wavelengths.
- **Beam Splitting:** The monochromatic beam is split into two paths: a reference path and a sample path.
- **Sample Placement:** A polished, high-quality LBO crystal of known thickness is placed in the sample path, perpendicular to the beam. The reference path is left empty or contains a reference cuvette.
- **Detection:** Detectors (e.g., photomultiplier tubes for UV-Vis, InGaAs or PbS detectors for NIR) measure the intensity of light transmitted through both the sample path (I) and the reference path (I_0).
- **Data Acquisition:** A computer records the ratio of I/I_0 as the monochromator scans through the desired wavelength range. This ratio provides the transmittance (T).
- **Calculation of Absorption Coefficient:** The linear absorption coefficient (α) can be calculated from the transmittance data using the Beer-Lambert law, after accounting for reflective losses at the crystal surfaces. The reflectance (R) can be calculated from the refractive index of LBO at the given wavelength.

For measuring extremely small absorption coefficients, as is necessary for high-power laser crystals, more sensitive techniques like Piezoelectric Resonance Laser Calorimetry are employed.^[9] This method measures the heat generated in the crystal due to light absorption.



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